

In-Depth Technical Guide to 4-Bromobenzo[d]oxazole

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Compound of Interest

Compound Name: 4-Bromobenzo[D]oxazole

CAS No.: 217326-65-3

Cat. No.: B1288781

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromobenzo[d]oxazole**, a halogenated heterocyclic compound with significant potential in medicinal chemistry and materials science. This document details its chemical and physical properties, safety and handling protocols, and explores its reactivity and potential applications, particularly in the realm of drug discovery.

Chemical Identity and Physical Properties

4-Bromobenzo[d]oxazole, with the CAS Number 217326-65-3, is a solid, crystalline compound at room temperature.^{[1][2]} It is characterized by the fusion of a benzene ring and an oxazole ring, with a bromine atom substituted at the 4-position.

Table 1: Physicochemical Properties of **4-Bromobenzo[d]oxazole**

Property	Value	Source(s)
CAS Number	217326-65-3	[2][3]
Molecular Formula	C ₇ H ₄ BrNO	[2][4]
Molecular Weight	198.02 g/mol	[3]
Physical State	Solid	[1][2]
IUPAC Name	4-bromo-1,3-benzoxazole	[2]
Purity	Typically ≥95%	[1]

While specific data for the melting point, boiling point, and solubility of **4-Bromobenzo[d]oxazole** are not readily available in the reviewed literature, related benzoxazole derivatives generally exhibit low solubility in water and better solubility in organic solvents.[5] For instance, the related compound 4-bromo-2-benzothiazolamine is described as having low solubility at room temperature and being mainly soluble in organic solvents.[6]

Spectroscopic Data

Detailed experimental spectroscopic data (¹H NMR, ¹³C NMR, Mass Spectrometry) for **4-Bromobenzo[d]oxazole** is not widely published. However, the general fragmentation patterns of oxazoles in mass spectrometry are known, typically showing a prominent molecular ion peak.[7] Spectroscopic data for structurally similar compounds, such as various substituted bromobenzoic acids and other benzoxazole derivatives, are available and can serve as a reference for spectral interpretation.[4][8]

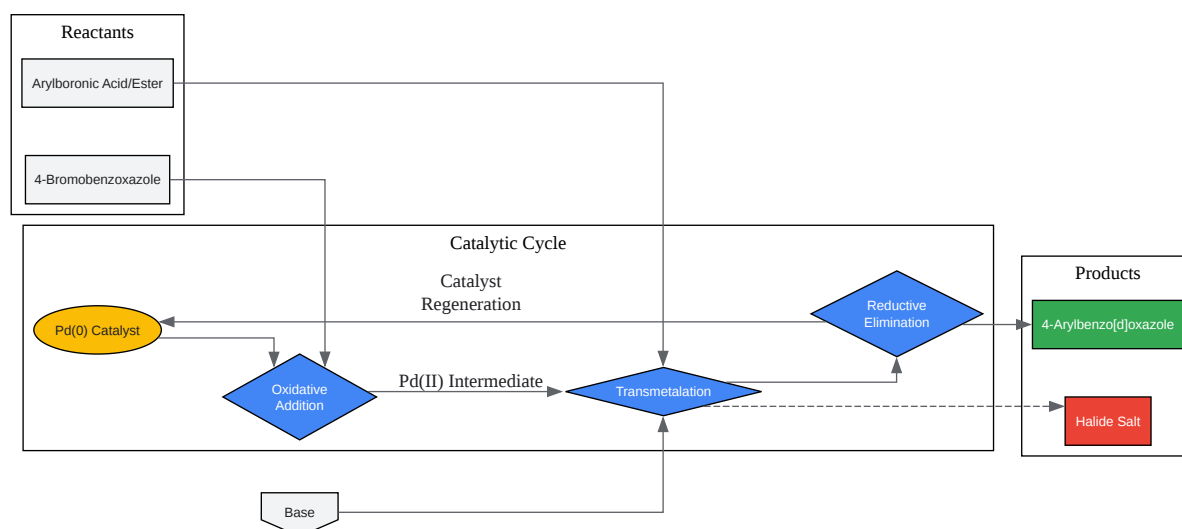
Synthesis and Reactivity

The synthesis of the benzoxazole core can be achieved through several established methods, including the Robinson-Gabriel synthesis, which involves the cyclization and dehydration of an α-acylamino ketone. Another common approach is the reaction of α-haloketones with primary amides. While a specific, detailed protocol for the synthesis of **4-Bromobenzo[d]oxazole** was not found in the surveyed literature, a general procedure for the synthesis of 2-(4-bromophenyl)benzo[d]oxazole involves the reaction of 4-bromobenzaldehyde and 2-aminophenol.[1]

The reactivity of the benzoxazole ring is influenced by the pyridine-type nitrogen at the 3-position and the furan-type oxygen at the 1-position. The nitrogen atom imparts weak basicity, allowing for salt formation with acids. Electrophilic substitution on the benzoxazole ring is generally difficult unless activated by electron-releasing groups.

The bromine atom at the 4-position offers a reactive site for various cross-coupling reactions, such as the Suzuki-Miyaura coupling. This reaction is a powerful tool for forming carbon-carbon bonds and is widely used to synthesize biaryl compounds. While specific protocols for **4-Bromobenzo[d]oxazole** are not detailed, related bromo-substituted aromatic compounds are known to participate effectively in such reactions, typically employing a palladium catalyst and a base.

Logical Flow for Suzuki-Miyaura Coupling



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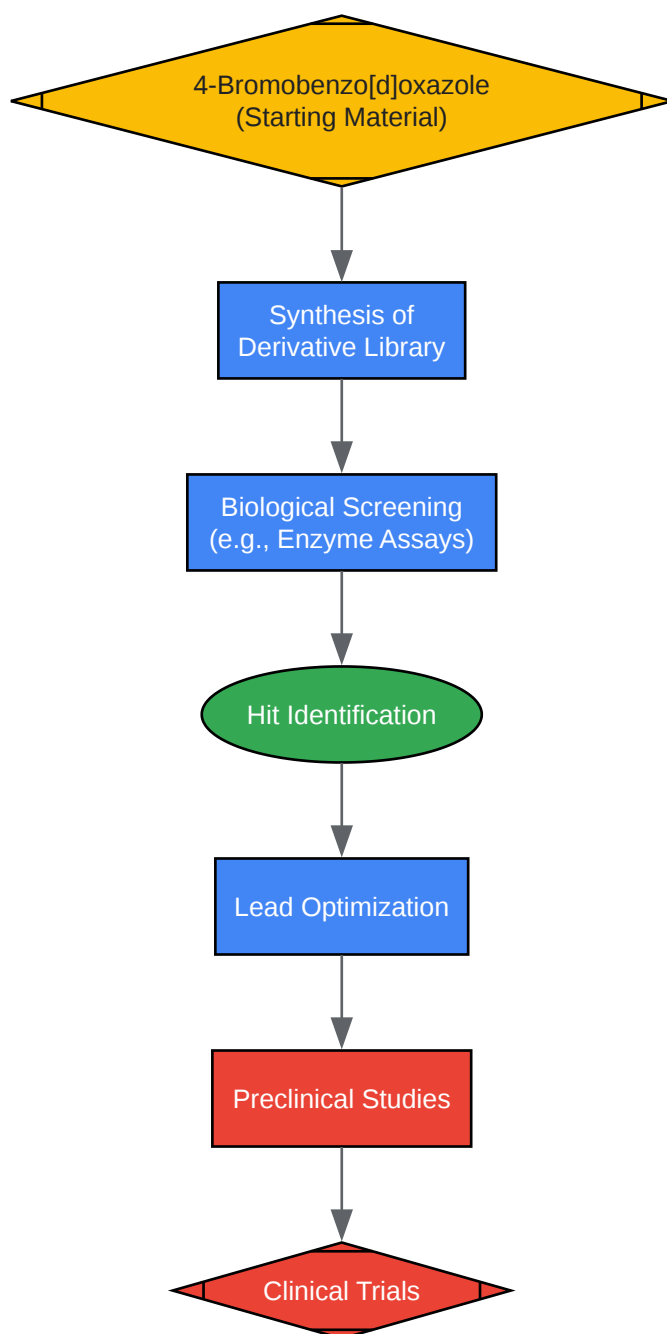
Caption: Generalized Suzuki-Miyaura cross-coupling reaction pathway.

Applications in Drug Development

The benzoxazole scaffold is recognized as a "privileged structure" in medicinal chemistry, appearing in numerous compounds with a wide range of biological activities. These activities include antimicrobial, anticancer, and anti-inflammatory properties. The versatility of the benzoxazole core allows for the development of novel therapeutic agents.

While specific applications of **4-Bromobenzo[d]oxazole** in drug development are not extensively documented, its structure makes it a valuable building block. The bromo substituent can be used as a handle for further chemical modifications to synthesize a library of derivatives for biological screening. For example, 2-bromo-5-chlorobenzo[d]oxazole is a key intermediate in the synthesis of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) inhibitors, which are important in anti-angiogenic cancer therapy.

Workflow for Drug Discovery



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Caption: A typical workflow for utilizing a building block in drug discovery.

Safety, Handling, and Storage

Table 2: GHS Hazard Information for **4-Bromobenzo[d]oxazole**

Hazard Statement	Code	Description	Source(s)
Harmful if swallowed	H302	Harmful if swallowed.	[1] [2]
Causes skin irritation	H315	Causes skin irritation.	[1] [2]
Causes serious eye irritation	H319	Causes serious eye irritation.	[1] [2]
May cause respiratory irritation	H335	May cause respiratory irritation.	[1] [2]

Handling:

- Avoid contact with skin, eyes, and clothing.[\[8\]](#)
- Use only in a well-ventilated area.[\[8\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[\[8\]](#)
- Wash hands thoroughly after handling.[\[8\]](#)

Storage:

- Store in a tightly sealed container in a dry, well-ventilated place.[\[8\]](#)
- Some suppliers recommend storage at -20°C for maximum stability.[\[3\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[8\]](#)

Disposal:

- Dispose of contents and container in accordance with local, regional, national, and international regulations. The material may be sent to a licensed chemical destruction plant.

Conclusion

4-Bromobenzo[d]oxazole is a valuable heterocyclic compound with significant potential as a building block in organic synthesis, particularly for the development of novel pharmaceuticals and functional materials. Its defined chemical structure and the presence of a reactive bromine handle make it an attractive starting material for creating diverse molecular architectures. Further research into its specific physical properties, reactivity, and biological activities will undoubtedly expand its applications in various scientific fields.

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References

- 1. fluorochem.co.uk [fluorochem.co.uk]
- 2. 4-Bromobenzo[d]oxazole | 217326-65-3 [sigmaaldrich.com]
- 3. usbio.net [usbio.net]
- 4. 4-BROMOBENZO[D]OXAZOLE | 217326-65-3 [chemicalbook.com]
- 5. appretech.com [appretech.com]
- 6. aksci.com [aksci.com]
- 7. 19932-85-5|6-Bromobenzo[d]oxazol-2(3H)-one|BLD Pharm [bldpharm.com]
- 8. echemi.com [echemi.com]
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